

# Essential Safety and Logistics for Handling Myxin

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## Compound of Interest

Compound Name: Myxin

Cat. No.: B609384

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Disclaimer: There is currently no comprehensive Safety Data Sheet (SDS) available for **Myxin** (CAS 13925-12-7).[1] The following guidance is based on available chemical properties, general laboratory safety protocols for handling hazardous and potentially explosive compounds, and information on related chemical structures such as phenazine derivatives. All personnel must conduct a thorough risk assessment before handling this compound.

**Myxin** is a di-N-oxide phenazine produced by *Lysobacter antibioticus* OH13, known to be toxic to many microorganisms and tumor cells.[2][3] It appears as reddish, acicular crystals.[4] A significant hazard associated with **Myxin** is its potential to decompose with explosive violence at approximately 150°C.[4]

## Chemical and Physical Properties

| Property          | Value  | Source       |
|-------------------|--|--------------|
| CAS Number        | 13925-12-7   | [1][4]       |
| Molecular Formula | C13H10N2O4   | ChemicalBook |
| Molar Mass        | 258.23 g/mol   | [1]          |
| Appearance        | Red needle-like crystals   | [1][4]       |
| Melting Point     | 120-130 °C (decomposes)  | [1]          |
| Solubility        | Soluble in acetone   | [4]          |
| Storage           | 2 years at -20°C (powder), 2 weeks at 4°C in DMSO, 6 months at -80°C in DMSO | [3]          |

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is essential when handling **Myxin** due to its hazardous nature and the lack of complete safety data. The following table outlines the recommended PPE for various stages of handling.

| Task                            | Eye Protection   | Hand Protection   | Body Protection                    | Respiratory Protection  |
|---------------------------------|--|---|------------------------------------|---|
| Weighing and Aliquoting (Solid) | Safety goggles and a face shield                       | Double-gloving with chemical-resistant gloves (e.g., nitrile) | Flame-resistant lab coat, buttoned | N95 respirator or higher, depending on the risk of aerosolization |
| Handling Solutions              | Chemical splash goggles                                | Chemical-resistant gloves (e.g., nitrile)                     | Flame-resistant lab coat, buttoned | Work in a certified chemical fume hood                            |
| Heating (Avoid if possible)     | Safety goggles and a face shield behind a blast shield | Thermal-insulating and chemical-resistant gloves              | Flame-resistant lab coat, buttoned | Work in a certified chemical fume hood                            |
| Waste Disposal                  | Safety goggles   | Chemical-resistant gloves                                     | Flame-resistant lab coat, buttoned | As required by the specific disposal procedure                    |

## Experimental Protocols

### Safe Handling and Use

- Preparation: Before handling, ensure that all necessary PPE is readily available and in good condition. Prepare the work area by removing all unnecessary items and ensuring a clear path for movement.
- Weighing: Conduct all weighing of solid **Myxin** in a chemical fume hood to minimize inhalation exposure. Use anti-static weigh boats and tools to prevent ignition from static discharge.
- Dissolving: When preparing solutions, add **Myxin** powder to the solvent slowly and in small portions. Avoid rapid mixing that could generate heat.

- Heating: AVOID HEATING **MYXIN**. Due to its explosive decomposition at elevated temperatures, alternative methods for increasing solubility or reaction rates should be considered. If heating is absolutely necessary, it must be done behind a blast shield with extreme caution and with the smallest possible quantities.
- Spill Management: In case of a spill, evacuate the immediate area. For small spills of solid material, gently cover with an absorbent material and carefully scoop into a designated waste container. For liquid spills, absorb with a non-reactive absorbent material and dispose of as hazardous waste. Do not use combustible materials for cleanup.

## Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

## Disposal Plan

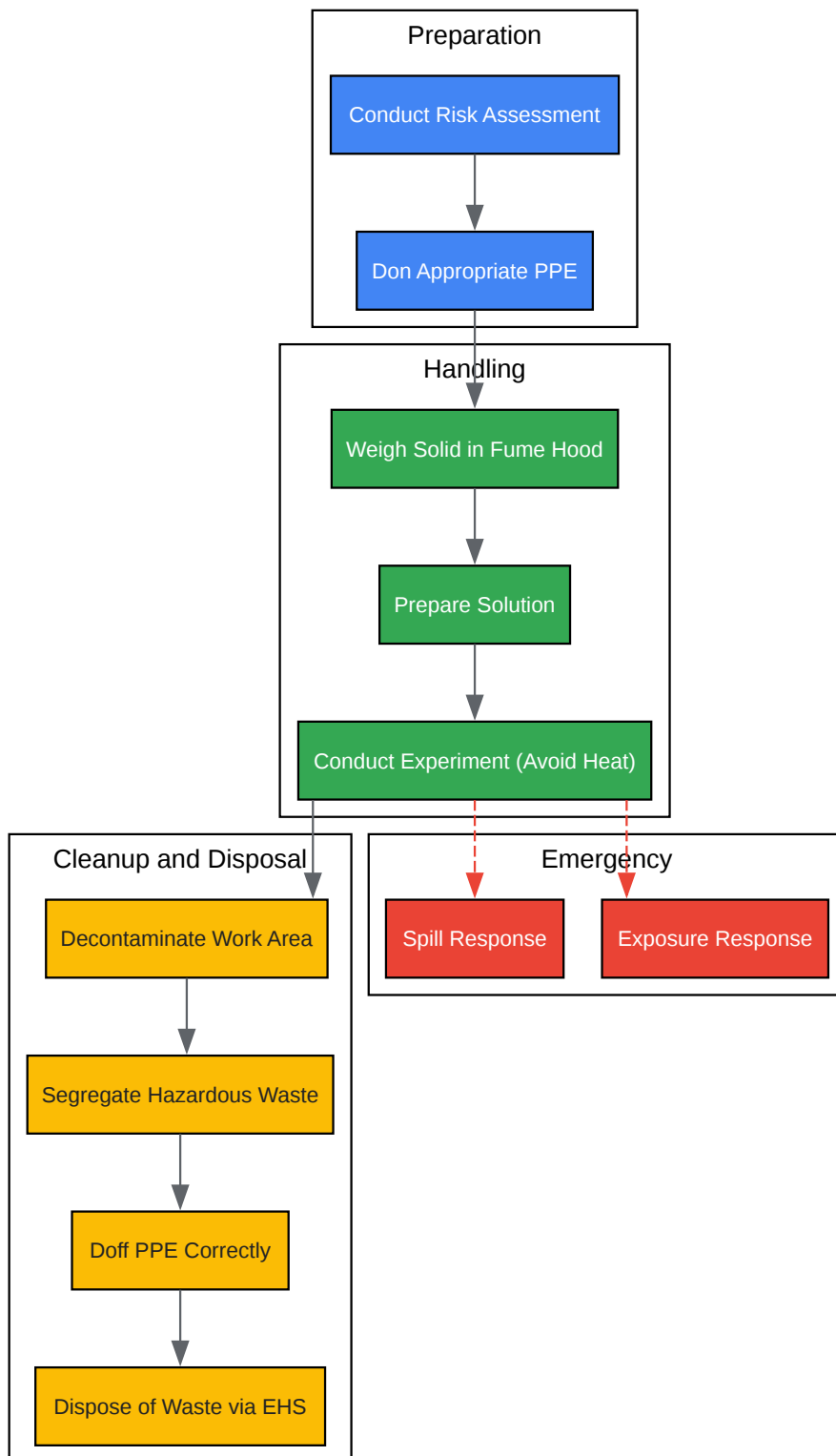
All **Myxin** waste, including contaminated PPE and labware, must be treated as hazardous waste.

- Segregation: Collect all **Myxin** waste in a designated, clearly labeled, and sealed container. Do not mix with other chemical waste unless compatibility is confirmed.
- Inactivation (if possible): Consult with your institution's environmental health and safety (EHS) office for approved methods of inactivating **Myxin** before disposal.
- Packaging: Package the waste container in a secondary, shatter-proof container for transport.

- Labeling: Clearly label the waste container with "Hazardous Waste," "**Myxin**," and any other required institutional information.
- Disposal: Arrange for pickup and disposal by your institution's EHS-approved hazardous waste management service.

## Diagrams

## Myxin Handling Workflow



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Caption: Workflow for the safe handling of **Myxin**, from preparation to disposal.

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## References

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